

# Personal protective equipment for handling PG 116800

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# Essential Safety and Handling Guide for PG 116800

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **PG 116800**, a potent matrix metalloproteinase (MMP) inhibitor. The following information is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound in a laboratory setting.

## **Quantitative Data Summary**

A comprehensive Safety Data Sheet (SDS) for **PG 116800** is not publicly available. The following table summarizes the known quantitative data. Laboratories must supplement this information with their own internal risk assessments.



Property	Value	Source
Molecular Weight	501.55 g/mol	Vendor Data
Appearance	White to off-white powder	Vendor Data
Solubility	Soluble in DMSO	Vendor Data
Storage Temperature	Powder: -20°C for up to 3 years. In solvent: -80°C for up to 1 year.[1]	Vendor Data
Known Adverse Effects	Musculoskeletal toxicity, including arthralgia (joint pain). [2][3]	Clinical Data

# **Personal Protective Equipment (PPE)**

Due to the lack of a specific SDS and the known musculoskeletal toxicity, a cautious approach to PPE is mandatory. The following PPE should be worn at all times when handling **PG 116800** in powdered form or in solution.

- Gloves: Nitrile or other chemically resistant gloves. Double-gloving is recommended when handling the pure powder.
- Eye Protection: Safety glasses with side shields or chemical splash goggles are required.
- Lab Coat: A full-length laboratory coat must be worn and kept buttoned.
- Respiratory Protection: When handling the powder outside of a certified chemical fume hood or glove box, a properly fitted N95 or higher-rated respirator is required to prevent inhalation.

# **Operational Plan: Handling and Storage**

Receiving and Storage:

Upon receipt, visually inspect the container for any damage or leaks.



- Store the compound in its original, tightly sealed container in a designated, well-ventilated, and secure area at -20°C.[1]
- Maintain an accurate inventory of the compound.

Preparation of Stock Solutions: All handling of the powdered form of **PG 116800** must be conducted in a certified chemical fume hood or a glove box to minimize inhalation risk.

- · Pre-weighing Preparation:
  - Designate a specific area within the fume hood for weighing.
  - Cover the work surface with absorbent, disposable bench paper.
  - Assemble all necessary equipment (spatula, weigh paper, microbalance, tubes, solvent)
     within the hood before starting.
- Weighing the Compound:
  - Carefully open the container.
  - Using a clean spatula, transfer the desired amount of PG 116800 powder onto weigh paper. Avoid creating dust.
  - Close the primary container tightly immediately after weighing.
- Solubilization:
  - Transfer the weighed powder into an appropriate vial.
  - Add the desired volume of Dimethyl Sulfoxide (DMSO) to the vial to achieve the target concentration.
  - Cap the vial securely and vortex or sonicate as needed to ensure complete dissolution.
- Aliquoting and Storage:



- Once dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Clearly label each aliquot with the compound name, concentration, date, and your initials.
- Store the aliquots at -80°C for long-term stability.[1]

## **Disposal Plan**

All waste generated from handling **PG 116800** must be treated as hazardous chemical waste.

- Solid Waste:
  - Contaminated PPE (gloves, disposable lab coats), weigh paper, and bench paper should be collected in a designated, sealed hazardous waste bag.
- Liquid Waste:
  - Unused or contaminated solutions of PG 116800 should be collected in a clearly labeled, sealed hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Sharps Waste:
  - Contaminated pipette tips and other sharps should be disposed of in a designated sharps container for chemical waste.

Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Contact your institution's Environmental Health and Safety (EH&S) department for specific disposal procedures.

# **Experimental Protocols**

Key Experiment: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps for preparing a commonly used stock solution concentration.

Objective: To prepare a 10 mM stock solution of PG 116800 in DMSO.



- Materials:
  - PG 116800 powder (MW: 501.55 g/mol )
  - Anhydrous Dimethyl Sulfoxide (DMSO)
  - Microcentrifuge tubes or vials
  - Calibrated micropipettes and sterile tips
  - Analytical balance
  - Vortex mixer
- Procedure (to be performed in a chemical fume hood):
  - 1. Calculate the mass of **PG 116800** required. For 1 mL of a 10 mM solution:
    - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
    - Mass = 0.010 mol/L x 0.001 L x 501.55 g/mol = 0.0050155 g = 5.02 mg
  - Carefully weigh approximately 5.02 mg of PG 116800 powder and transfer it to a sterile microcentrifuge tube.
  - 3. Add 1 mL of anhydrous DMSO to the tube.
  - 4. Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming or sonication may be used if necessary.
  - 5. Visually inspect the solution to ensure there are no undissolved particulates.
  - 6. Label the tube clearly: "**PG 116800**, 10 mM in DMSO," including the date of preparation and your initials.
  - 7. For storage, create smaller working aliquots (e.g., 20  $\mu$ L) in separate, clearly labeled tubes and store at -80°C.



### **Visualizations**



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### References

- 1. PG-116800 | MMP | TargetMol [targetmol.com]
- 2. Development of musculoskeletal toxicity without clear benefit after administration of PG-116800, a matrix metalloproteinase inhibitor, to patients with knee osteoarthritis: a randomized, 12-month, double-blind, placebo-controlled study PMC [pmc.ncbi.nlm.nih.gov]
- 3. Development of musculoskeletal toxicity without clear benefit after administration of PG-116800, a matrix metalloproteinase inhibitor, to patients with knee osteoarthritis: a randomized, 12-month, double-blind, placebo-controlled study - PubMed [pubmed.ncbi.nlm.nih.gov]
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